

# Technical Guide: AN15368 Target Identification and Validation for Treatment of Chagas Disease

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## Compound of Interest

Compound Name: AN15368

Cat. No.: B11927422

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## Executive Summary

**AN15368** (also known as AN2-502998) is a novel, orally bioavailable benzoxaborole-class prodrug under development for the treatment of Chagas disease, a parasitic illness caused by *Trypanosoma cruzi* (T. cruzi).[1][2] Extensive preclinical studies have demonstrated its potent trypanocidal activity, leading to 100% cure rates in murine and non-human primate models of long-term, naturally acquired infection.[2][3][4][5] **AN15368** operates via a parasite-specific mechanism, requiring activation within the T. cruzi parasite to exert its effect. The active metabolite targets a critical enzyme in the parasite's messenger RNA (mRNA) processing pathway, a mechanism distinct from existing therapies.[2][6][7] This document provides a detailed overview of the target identification, validation, and key experimental data supporting the development of **AN15368**.

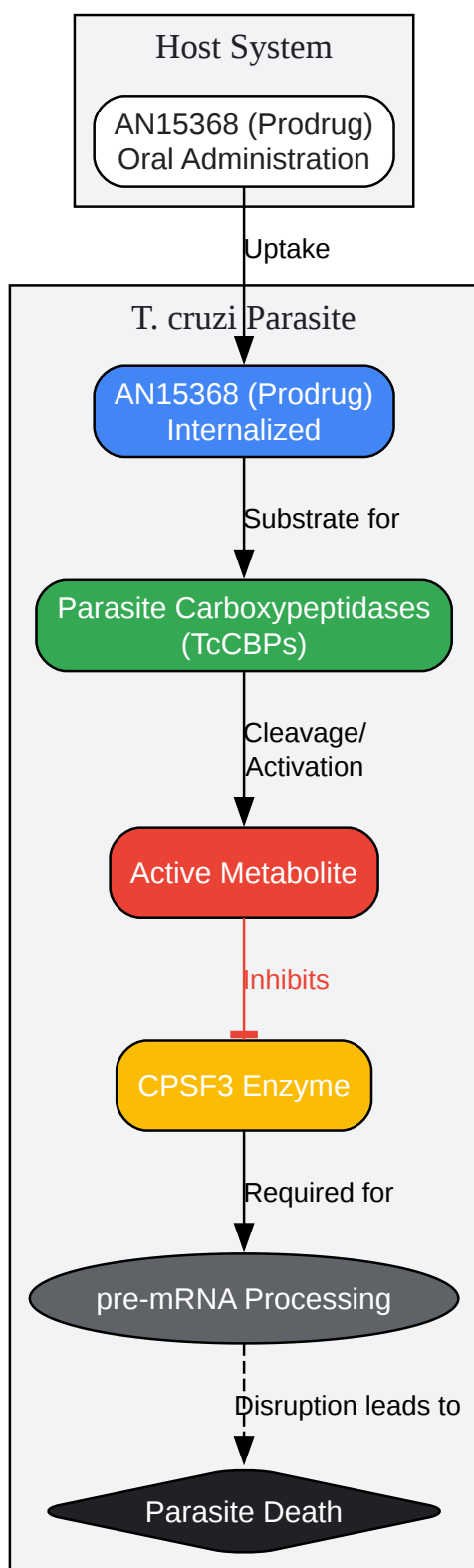
## Target Identification: A Parasite-Specific Pathway

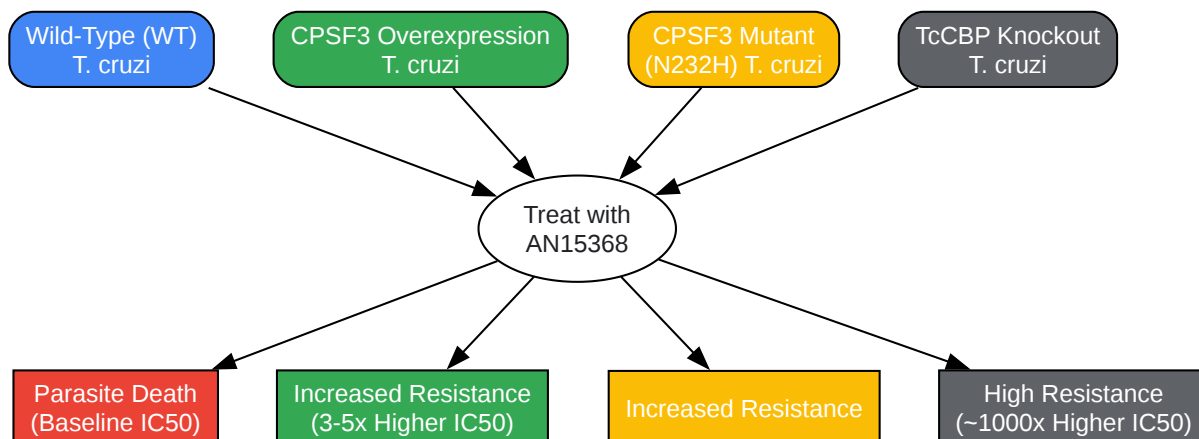
The discovery of **AN15368** leveraged screening of benzoxaborole compounds, which were known to have activity against related kinetoplastid parasites.[4][5] This process identified a series of compounds with nanomolar activity against both extracellular and intracellular forms of T. cruzi.[2][8]

The mechanism of action was determined to be a two-step process:

- **Prodrug Activation:** **AN15368** is a prodrug that is inactive in its administered form. It requires cleavage by parasite-specific serine carboxypeptidases (TcCBPs) to be converted into its active metabolite.<sup>[2][6][7]</sup> This targeted activation is a key factor in the drug's selectivity.
- **Inhibition of mRNA Processing:** The active form of the drug targets and inhibits the Cleavage and Polyadenylation Specificity Factor 3 (CPSF3).<sup>[1][3]</sup> CPSF3 is an essential endonuclease involved in the processing of pre-mRNA in kinetoplastids. By inhibiting this enzyme, the drug disrupts parasite mRNA maturation, leading to parasite death.<sup>[3]</sup>

The following diagram illustrates the logical workflow of **AN15368**'s mechanism of action.





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## References

- 1. [drughunter.com](http://drughunter.com) [drughunter.com]
- 2. Discovery of an orally active benzoxaborole prodrug effective in the treatment of Chagas disease in non-human primates - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Discovery of an orally active benzoxaborole prodrug effective in the treatment of Chagas disease in non-human primates - PMC [pmc.ncbi.nlm.nih.gov]
- 4. AN-15368 demonstrates efficacy in rhesus macaques infected with *T. cruzi* | BioWorld [bioworld.com]
- 5. [researchgate.net](http://researchgate.net) [researchgate.net]
- 6. [ctegd.uga.edu](http://ctegd.uga.edu) [ctegd.uga.edu]
- 7. [drugtargetreview.com](http://drugtargetreview.com) [drugtargetreview.com]
- 8. Chagas disease medication breakthrough | LGC Standards [lgcstandards.com]

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